

# Commercial Suppliers and Technical Guide for High-Purity 3-Indoleacetic Acid-d7

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Compound of Interest		
Compound Name:	3-Indoleacetic acid-d7	
Cat. No.:	B12056001	Get Quote

For researchers, scientists, and drug development professionals requiring high-purity **3-Indoleacetic acid-d7** (IAA-d7), a deuterated analog of the primary plant auxin, several commercial suppliers offer this stable isotope-labeled compound for use as an internal standard in quantitative mass spectrometry-based analyses. This technical guide provides a comprehensive overview of available commercial sources, experimental protocols for its use, and relevant biological context.

### **Commercial Supplier Overview**

High-purity **3-Indoleacetic acid-d7** is available from a number of reputable suppliers specializing in stable isotope-labeled compounds and analytical standards. The purity and isotopic enrichment of the product are critical parameters for ensuring accurate and reproducible experimental results. Below is a summary of offerings from various suppliers.



Supplier	Catalog Number	Chemical Purity	Isotopic Purity/Enrichm ent	Available Quantities
Cambridge Isotope Laboratories, Inc.	DLM-8040	98%[1][2]	Not explicitly stated, sold as (D <sub>7</sub> , 98%)[1][2]	0.05 g, 0.1 g[2] [3]
MedChemExpres s	HY-18569S3	99.84%[4]	Not explicitly stated, sold as d7	Various sizes available[4]
Eurisotop	DLM-8040-0.05	98%[3]	Not explicitly stated, sold as (D <sub>7</sub> , 98%)[3]	0.05 g, 0.1 g[3]
China Isotope	Not specified	98%[5]	Not explicitly stated, sold as (D <sub>7</sub> , 98%)[5]	Not specified[5]
SmallMolecules.	DLM-8040-0.05	98.0%[6]	Not explicitly stated, sold as (D <sub>7</sub> , 98%)[6]	0.05 g[6]
Bio Basic	Not specified	Reagent Grade[7]	Not specified	Not specified[7]

## **Experimental Protocols**

The following protocols are generalized methodologies for the synthesis and quality control of **3-Indoleacetic acid-d7**, based on established chemical principles.

### Synthesis of 3-Indoleacetic Acid-d7

The synthesis of deuterated indole-3-acetic acid can be achieved through various methods, including the reaction of indole with glycolic acid. A general procedure is outlined below, adapted from known indole chemistry.[8]

Materials:



- Indole
- Deuterated glycolic acid (d2-hydroxyacetic acid)
- · Potassium hydroxide
- Water
- Hydrochloric acid
- Ether
- Decolorizing carbon

#### Procedure:

- In a high-pressure autoclave, combine indole, deuterated glycolic acid, and potassium hydroxide.
- Seal the autoclave and heat to 250°C with rocking or stirring for approximately 18 hours.[8]
- Cool the reaction mixture to below 50°C and add water. Heat to 100°C for 30 minutes to dissolve the potassium salt of the product.[8]
- Cool the aqueous solution and transfer it from the autoclave. Rinse the autoclave with water and combine the rinsings.
- Extract the solution with ether to remove any unreacted indole.[8]
- Acidify the aqueous phase with hydrochloric acid to precipitate the 3-Indoleacetic acid-d7.
   [8]
- Cool the mixture to 10°C to ensure complete precipitation.
- Collect the crystalline product by filtration, wash with cold water, and dry.
- For further purification, the product can be recrystallized from water with the addition of decolorizing carbon.[8]



### **Quality Control by LC-MS/MS**

The purity and identity of **3-Indoleacetic acid-d7** should be verified using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

#### Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem mass spectrometer with an electrospray ionization (ESI) source

#### **Chromatographic Conditions:**

- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of acetonitrile and water, both containing a small amount of formic acid (e.g., 0.1%) to improve ionization.
- Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.5 mL/min.
- Injection Volume: 5-10 μL.

#### Mass Spectrometry Conditions:

- Ionization Mode: Positive electrospray ionization (ESI+).
- Scan Type: Multiple Reaction Monitoring (MRM).
- Precursor Ion (m/z): The protonated molecular ion of **3-Indoleacetic acid-d7**.
- Product Ions (m/z): Characteristic fragment ions of the precursor.
- Collision Energy: Optimized for the specific instrument and precursor/product ion pair.

#### Procedure:

 Prepare a standard solution of the synthesized or purchased 3-Indoleacetic acid-d7 in a suitable solvent (e.g., methanol or acetonitrile).

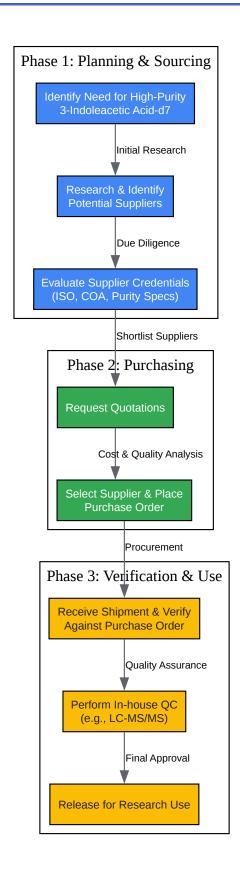


- Inject the standard solution into the LC-MS/MS system.
- Monitor for the expected precursor and product ions at the correct retention time.
- Assess the purity by integrating the peak area of the analyte and any impurities. The isotopic
  enrichment can be evaluated by examining the mass spectrum for the presence of nondeuterated or partially deuterated species.

### Signaling Pathways and Logical Relationships

To provide a deeper understanding of the biological context and the application of this compound, the following diagrams illustrate the procurement workflow and the auxin signaling pathway.

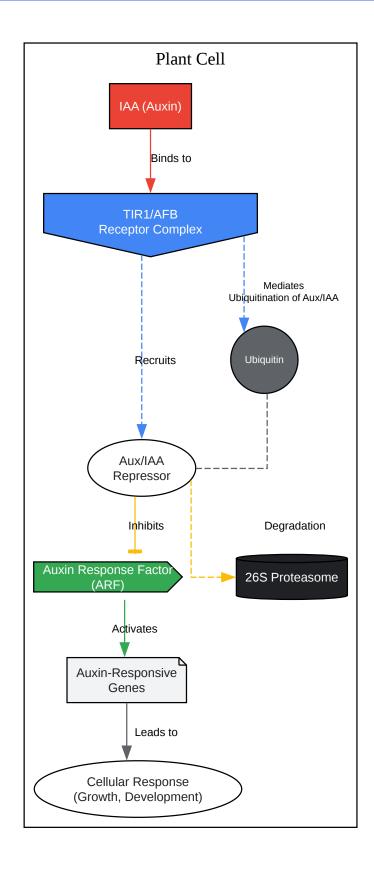




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Procurement and Verification Workflow for High-Purity Chemical Standards.





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Simplified Auxin (IAA) Signaling Pathway in Plants.



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